

An In-depth Technical Guide to Deuterium Labeling Positions in Vitamin K1-d7

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vitamin K1-d7

Cat. No.: B602699

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the deuterium labeling in **Vitamin K1-d7**, a crucial internal standard for quantitative analysis in research and drug development. This document details the precise locations of deuterium substitution, analytical data confirming these positions, and relevant experimental protocols for its use.

Introduction to Vitamin K1-d7

Vitamin K1, also known as phyloquinone, is a fat-soluble vitamin essential for blood coagulation and bone metabolism. **Vitamin K1-d7** is a stable isotope-labeled (SIL) analog of Vitamin K1, where seven hydrogen atoms have been replaced by deuterium. This isotopic substitution makes it an ideal internal standard for mass spectrometry-based quantification of natural Vitamin K1 in various biological matrices. The increased mass of the deuterated form allows for its clear differentiation from the endogenous, unlabeled Vitamin K1, ensuring accurate and precise measurements in pharmacokinetic and metabolic studies.

Deuterium Labeling Positions

The precise placement of the seven deuterium atoms in **Vitamin K1-d7** is critical for its function as an internal standard. The labeling is specifically located on the naphthoquinone ring and the methyl group at the 3-position.

Based on its formal chemical name, 2-(methyl-d3)-3-[(2E)-3,7,11,15-tetramethyl-2-hexadecen-1-yl]-1,4-naphthalenedione-5,6,7,8-d4, and its IUPAC name, 5,6,7,8-tetradeuterio-2-[(7R,11R)-3,7,11,15-tetramethylhexadec-2-enyl]-3-(trideuteriomethyl)naphthalene-1,4-dione, the deuterium atoms are positioned as follows:

- Three deuterium atoms replace the three hydrogen atoms of the methyl group attached to the C3 position of the naphthoquinone ring (trideuteriomethyl).
- Four deuterium atoms replace the hydrogen atoms at the C5, C6, C7, and C8 positions of the aromatic naphthoquinone ring (5,6,7,8-tetradeuterio).

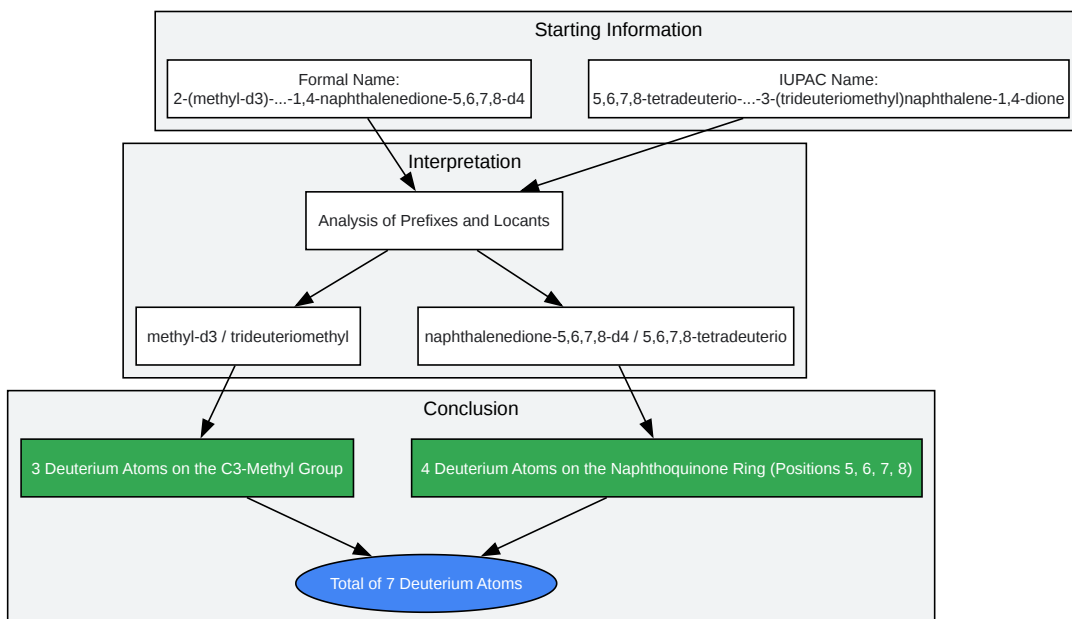
The phytyl tail of the Vitamin K1 molecule remains unlabeled. This specific labeling pattern ensures that the deuterated standard co-elutes chromatographically with the unlabeled analyte while being clearly distinguishable by its mass-to-charge ratio (m/z) in mass spectrometry.

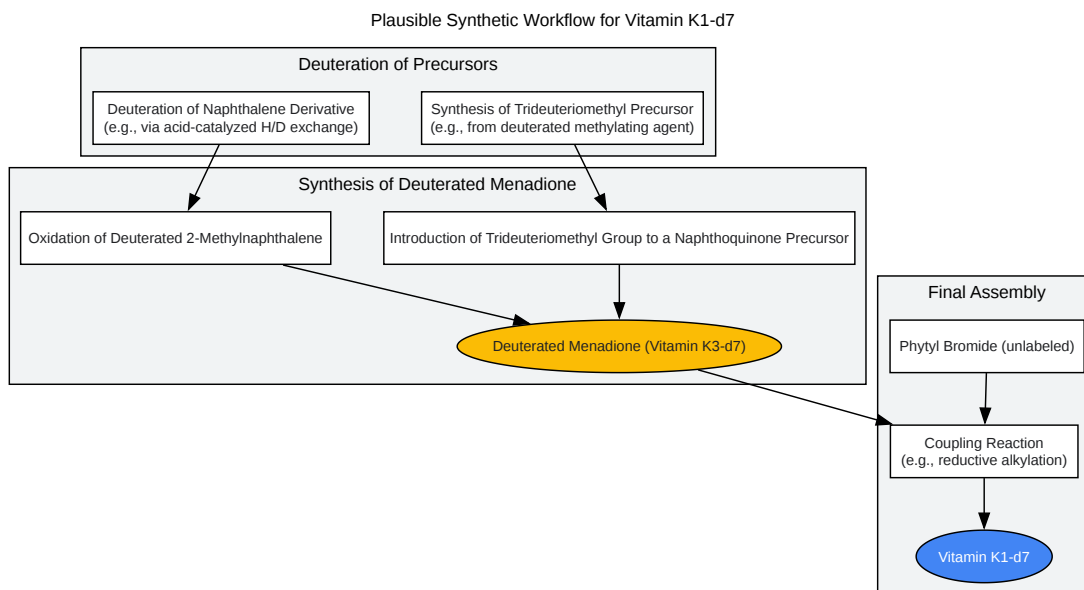
Table 1: Summary of Deuterium Labeling in **Vitamin K1-d7**

Labeled Moiety	Position(s) on Naphthoquinone Ring	Number of Deuterium Atoms
Methyl Group	C3-methyl	3
Aromatic Ring	C5, C6, C7, C8	4
Total	7	

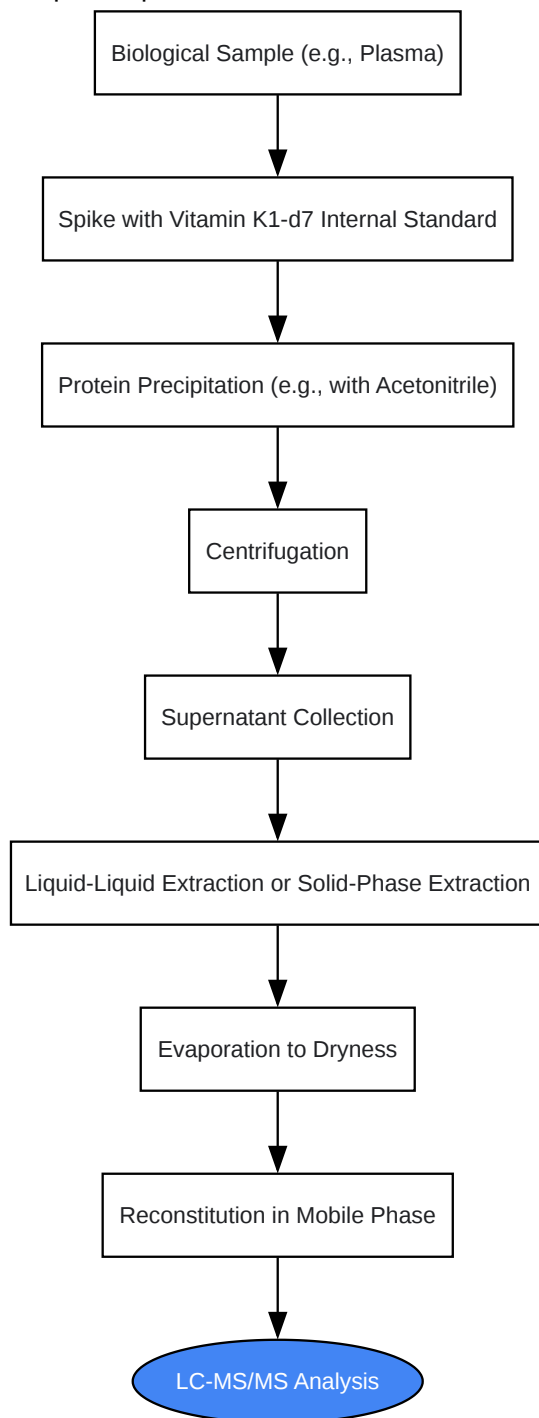
The following diagram illustrates the logical flow for identifying the labeling positions based on chemical nomenclature.

Logical Flow for Determining Deuterium Positions in Vitamin K1-d7





Typical Sample Preparation Workflow for Vitamin K1 Analysis

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- To cite this document: BenchChem. [An In-depth Technical Guide to Deuterium Labeling Positions in Vitamin K1-d7]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b602699#deuterium-labeling-positions-in-vitamin-k1-d7]

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